

Technical Support Center: Interpreting

Finafloxacin MIC Results

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Compound of Interest		
Compound Name:	Finafloxacin	
Cat. No.:	B1662518	Get Quote

This guide provides technical support for researchers, scientists, and drug development professionals working with **finafloxacin**. It addresses common questions and troubleshooting scenarios related to interpreting Minimum Inhibitory Concentration (MIC) results, particularly for antibiotic-resistant bacterial strains.

Frequently Asked Questions (FAQs)

???+ question "What is **finafloxacin** and what is its mechanism of action?"

???+ question "Why is pH a critical factor when determining **finafloxacin** MICs?"

???+ question "What are the established clinical breakpoints for **finafloxacin**?"

???+ question "What are the known mechanisms of resistance to finafloxacin?"

???+ question "How does **finafloxacin**'s activity compare to other fluoroquinolones against resistant strains?"

Troubleshooting Guide

???+ question "Q: My **finafloxacin** MICs for a resistant strain are higher than expected. What are the possible reasons?"

???+ question "Q: I see a significant difference in MIC values between pH 7.2 and pH 5.8. Is this normal?"



???+ question "Q: My MIC results are inconsistent across experiments. What should I check?"

???+ question "Q: A strain is resistant to ciprofloxacin. Will it also be resistant to finafloxacin?"

Data on Resistant Strains

The following tables summarize **finafloxacin** MIC data against various resistant isolates at both neutral and acidic pH.

Table 1: Finafloxacin MIC Data for Methicillin-Resistant S. aureus (MRSA)

рН	MIC50 (μg/mL)	MIC90 (μg/mL)	MIC Range (μg/mL)
7.2	0.5	2	0.03 - >32
5.8	0.125	0.5	0.008 - 8

Data compiled from studies on clinical MRSA isolates.[1][2]

Table 2: Finafloxacin MIC Data for Ciprofloxacin-Resistant Staphylococci

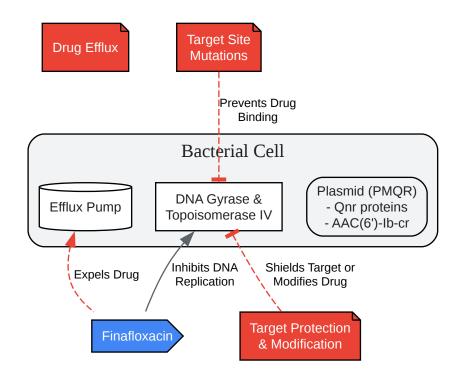
рН	MIC50 (μg/mL)	MIC90 (μg/mL)	MIC Range (μg/mL)
7.2	2	8	0.06 - >32
5.8	0.25	1	0.015 - 16

Data compiled from studies on clinical ciprofloxacin-resistant S. aureus and S. epidermidis isolates.[2]

Key Experimental Protocols & Visualizations Overview of Fluoroquinolone Resistance Mechanisms

Understanding the potential resistance pathways is key to interpreting MIC results. **Finafloxacin** must overcome these defenses to be effective.





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Caption: Key mechanisms of bacterial resistance to fluoroquinolones.

Protocol: pH-Adjusted Broth Microdilution MIC Testing

This protocol is based on the Clinical and Laboratory Standards Institute (CLSI) M07-A8 methodology, with modifications to account for pH.[3][4]

- 1. Media Preparation:
- Prepare Cation-Adjusted Mueller-Hinton Broth (CAMHB) as per the manufacturer's instructions.
- Divide the broth into two sterile containers.
- Adjust the pH of one container to 7.2-7.4 using sterile NaOH or HCl.
- Adjust the pH of the second container to 5.8 ± 0.1 using sterile HCl.
- Sterile-filter both media preparations to ensure sterility after pH adjustment.
- 2. Antibiotic Preparation:



- Prepare a stock solution of finafloxacin in a suitable solvent (e.g., DMSO, followed by dilution in water).
- Perform two-fold serial dilutions in the appropriate pH-adjusted CAMHB to achieve the desired final concentrations in the microtiter plate.
- 3. Inoculum Preparation:
- Select 3-5 well-isolated colonies from an overnight agar plate.
- Suspend the colonies in saline to match the turbidity of a 0.5 McFarland standard (approximately 1.5 x 10⁸ CFU/mL).
- Dilute this suspension in the pH-adjusted CAMHB to achieve a final inoculum concentration of approximately 5 x 10⁵ CFU/mL in each well of the microtiter plate.
- 4. Plate Inoculation:
- Dispense 50 μL of the appropriate antibiotic dilution into each well of a 96-well microtiter plate.
- Add 50 μL of the standardized bacterial inoculum to each well.
- Include a growth control well (no antibiotic) and a sterility control well (no bacteria) for each pH condition.
- 5. Incubation:
- Incubate the plates at 35°C ± 2°C for 16-20 hours in ambient air.
- 6. Reading Results:
- The MIC is defined as the lowest concentration of **finafloxacin** that completely inhibits visible bacterial growth. Read the plates using a reading mirror or an automated plate reader.
- Compare the results obtained at pH 5.8 and pH 7.2.



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